

Strategies for streamlining the environmental review process with ACHP.

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Compound of Interest

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Technical Support Center: Streamlining Environmental Reviews with ACHP

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in navigating the environmental review process, specifically Section 106 of the National Historic Preservation Act, in consultation with the Advisory Council on Historic Preservation (**ACHP**).

Frequently Asked Questions (FAQs)

Q1: What is Section 106 and why is it relevant to my project?

A1: Section 106 of the National Historic Preservation Act (NHPA) is a federal law that requires federal agencies to consider the effects of their projects, known as "undertakings," on historic properties.^{[1][2]} If your research or development project is funded, permitted, licensed, or approved by a federal agency, it is considered an undertaking and you must comply with Section 106.^{[2][3]} The process involves identifying historic properties, assessing the potential effects of the project on them, and consulting with stakeholders to find ways to avoid, minimize, or mitigate any adverse effects.^[3]

Q2: Who are the key consulting parties in the Section 106 process?

A2: The primary consulting parties include the lead federal agency, the State Historic Preservation Officer (SHPO), and/or the Tribal Historic Preservation Officer (THPO). Depending on the project's location and potential impact, other consulting parties may include local governments, applicants for federal assistance, and individuals or organizations with a demonstrated interest in the undertaking. Federally recognized Indian tribes and Native Hawaiian organizations that attach religious and cultural significance to affected historic properties must also be consulted.

Q3: What are the main strategies for streamlining the Section 106 review process?

A3: Several strategies can help streamline the Section 106 process:

- **Programmatic Agreements (PAs):** These agreements can be developed for complex projects or multiple undertakings to establish a tailored review process.
- **Alternate Procedures:** Federal agencies can develop their own procedures to substitute for the standard Section 106 process, which can result in time and cost savings if approved by the **ACHP**.
- **Integrating NEPA and Section 106:** Coordinating the National Environmental Policy Act (NEPA) and Section 106 reviews can improve efficiency and reduce duplication.
- **Program Comments:** The **ACHP** can issue a program comment for a particular category of undertakings, which allows agencies to comply with Section 106 by following the steps outlined in the comment.
- **Screening Processes:** For programs with many similar undertakings, a screening process can be established to exempt projects with no potential to affect historic properties from further review.

Q4: How can I effectively consult with Indian tribes and Native Hawaiian organizations?

A4: Consultation with Indian tribes must be conducted on a government-to-government basis and be sensitive to tribal sovereignty. It is crucial to engage with potentially interested tribes early in the planning process. You should not assume that one tribe's views will be the same as others, as different tribes may have different interests and approaches to protecting historic

properties. The **ACHP** provides specific guidance on consultation with Indian tribes and Native Hawaiian organizations.

Troubleshooting Guide

Issue	Recommended Solution
Delays in SHPO/THPO Response	Ensure all required documentation has been submitted correctly. The ACHP has guidance on when 30-day review timeframes are applicable. If a SHPO/THPO is non-responsive, the federal agency may consult with the ACHP in their place.
Disagreements Among Consulting Parties	The goal of consultation is to seek, discuss, and consider the views of all participants to reach an agreement. If disagreements arise, the federal agency is responsible for managing the consultation process. For significant disagreements, the ACHP can provide assistance and may choose to participate in the consultation.
Project Design Changes After Section 106 Review	If project designs change in a way that could alter the effects on historic properties, the Section 106 process may need to be revisited. This is especially true if a Memorandum of Agreement (MOA) is in place.
Uncertainty about "Adverse Effect"	An "adverse effect" occurs when an undertaking may alter the characteristics of a historic property that qualify it for inclusion in the National Register in a way that diminishes its integrity. The ACHP provides guidance on applying the criteria of adverse effect.
Complex or Repetitive Projects	For large, complex, or repetitive projects, consider developing a Programmatic Agreement (PA) to streamline the review process for future undertakings.

Experimental Protocols: Methodologies for Streamlining Section 106

Protocol 1: Developing a Programmatic Agreement (PA)

- **Initiate Consultation:** The federal agency notifies the relevant SHPO/THPO and other potential consulting parties of its intent to develop a PA.
- **Define Scope and Purpose:** The consulting parties collaboratively define the program, undertakings, or complex project to be covered by the PA.
- **Draft the Agreement:** The federal agency, in consultation with the parties, drafts the PA. The agreement should outline the specific procedures for identifying and evaluating historic properties, assessing effects, and resolving adverse effects for the undertakings it covers.
- **Consulting Party Review and Comment:** The draft PA is circulated to all consulting parties for review and comment.
- **ACHP Involvement:** If the PA involves complex or controversial issues, the **ACHP** may be invited to participate in the consultation.
- **Finalize and Execute:** After incorporating feedback, the PA is finalized and signed by the consulting parties.
- **File with ACHP:** A copy of the executed PA is filed with the **ACHP**.

Protocol 2: Utilizing an ACHP Program Comment

- **Identify Applicability:** Determine if your project falls under a category of undertakings covered by an existing **ACHP** Program Comment.
- **Follow Comment Stipulations:** If applicable, the federal agency must follow the specific steps and requirements outlined in the Program Comment to fulfill its Section 106 responsibilities.
- **Notify Consulting Parties:** The agency should still notify the relevant SHPO/THPO and other consulting parties of its intention to use the Program Comment.

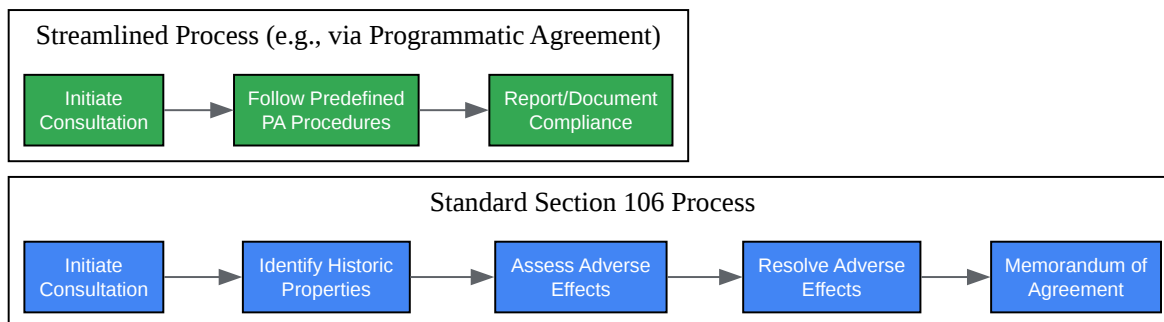
- Document Compliance: The agency must maintain a record demonstrating that it has complied with the terms of the Program Comment.

Data Presentation: Comparison of Standard vs. Streamlined Section 106 Process

Stage	Standard Section 106 Process (Estimated Timeline)	Streamlined Process (e.g., with PA) (Estimated Timeline)
Initiation of Consultation	1-2 weeks	1-2 weeks
Identification of Historic Properties	4-8 weeks	2-4 weeks (procedures predefined in PA)
Assessment of Adverse Effects	4-6 weeks	2-3 weeks (criteria predefined in PA)
Resolution of Adverse Effects	8-12 weeks	4-6 weeks (process streamlined in PA)
Memorandum of Agreement (MOA)	4-8 weeks	N/A (covered by PA)
Total Estimated Timeline	21-36 weeks	9-15 weeks

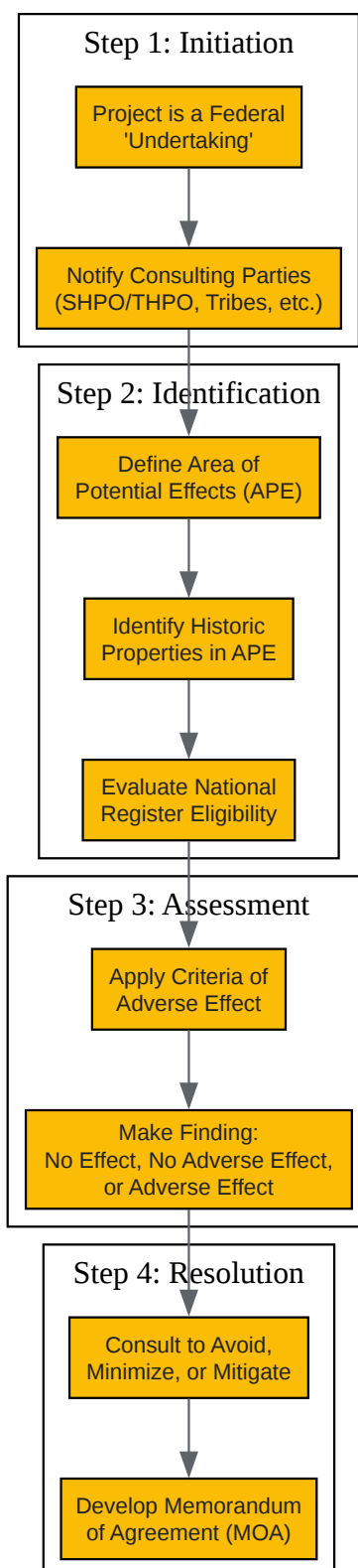
Note: These are estimated timelines and can vary significantly based on project complexity and the specific circumstances of the consultation.

Visualizations



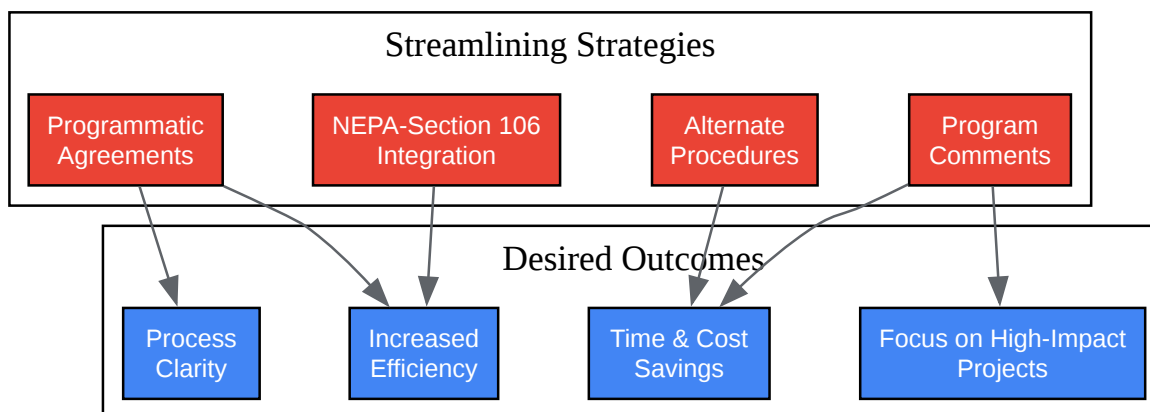
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Caption: Comparison of Standard vs. Streamlined Section 106 workflows.



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Caption: The four-step Section 106 review process.



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Caption: Relationship between streamlining strategies and outcomes.

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